

bifenazate environmental risk assessment

aquatic terrestrial organisms

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Compound Focus: Bifenazate

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Key Data for Environmental Risk Assessment

The following tables consolidate quantitative data and identified concerns from authoritative sources to help you evaluate **bifenazate**'s environmental profile.

Table 1: Physicochemical Properties & Environmental Fate [1] [2]

Property	Value	Assessment / Implication
Water Solubility (at 20°C, pH 7)	2.06 mg/L	Low [2]
Octanol-Water Partition Coefficient (Log P)	3.4	High; potential for bioaccumulation [2]
Soil Persistence	Not persistent	Not expected to persist in soil systems [2]
Groundwater Leaching Potential	Low	Not expected to leach to groundwater [2]

Table 2: Ecotoxicological Effects on Non-Target Organisms [1] [2] [3]

Organism Group / Type	Effects / Benchmark Values	Risk Level / Concern
Aquatic Organisms	Moderately toxic to most aquatic organisms [2]. Risk assessment for pertinent metabolites could not be finalized for some uses [1].	Could not be finalized for all uses due to missing data [1].
Honeybees (<i>Apis mellifera</i>)	Moderately toxic [2].	Data gaps identified for further risk assessment [1].
Non-Target Arthropods	A high risk was identified for all representative uses [1].	Critical area of concern [1].
Birds & Mammals	A high risk was identified for all representative uses [1].	Critical area of concern [1].
Earthworms	Moderately toxic [2].	--
Target Pest Sublethal Effects (<i>Panonychus citri</i>)	Reduced fecundity, longevity, and population growth rate; altered detoxification enzyme activities [3].	Demonstrates high biological activity and potential for population control [3].

Experimental Protocols from Key Studies

The methodologies from cited experiments can be replicated or used as a reference for your own testing.

1. Protocol: Sublethal Effects on a Target Mite (*Panonychus citri*) [3] This study investigated the effects of low lethal concentrations (LC₁₀ and LC₃₀) on biological traits and enzymes.

- **Bioassay Method:** Used a **leaf dish dipping method**. Mites on citrus leaf discs were immersed in **bifenazate** solutions for 5 seconds, with a 0.1% ethyl acetate solution as a control.
- **Life-History Traits Observation:** Survivors from bioassays were transferred to fresh leaves. Biological parameters (development time, fecundity, longevity) were recorded daily until all adults died. Life table parameters (net reproductive rate, intrinsic rate of increase) were calculated based on the data.
- **Enzymatic Assays:** Approximately 150 mites from each treatment were homogenized and centrifuged to obtain enzyme solutions. Activities of key enzymes (CAT, POD, CarE, SOD, GST,

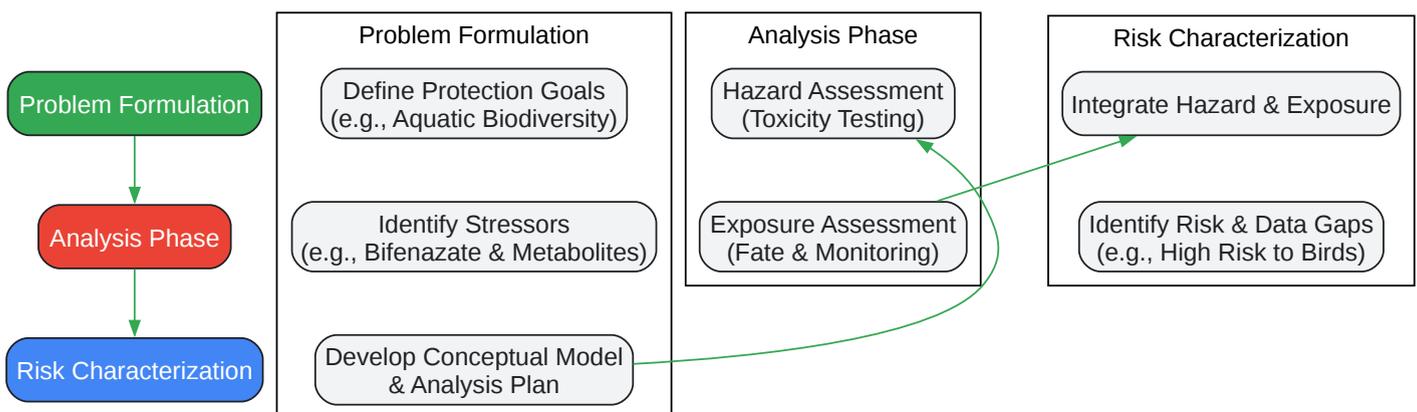
CYP450) were measured using commercial test kits, with total protein content standardized.

2. Regulatory Ecotoxicity Testing Framework While specific test protocols for **bifenazate** are not detailed in the results, regulatory risk assessments rely on standardized guidelines.

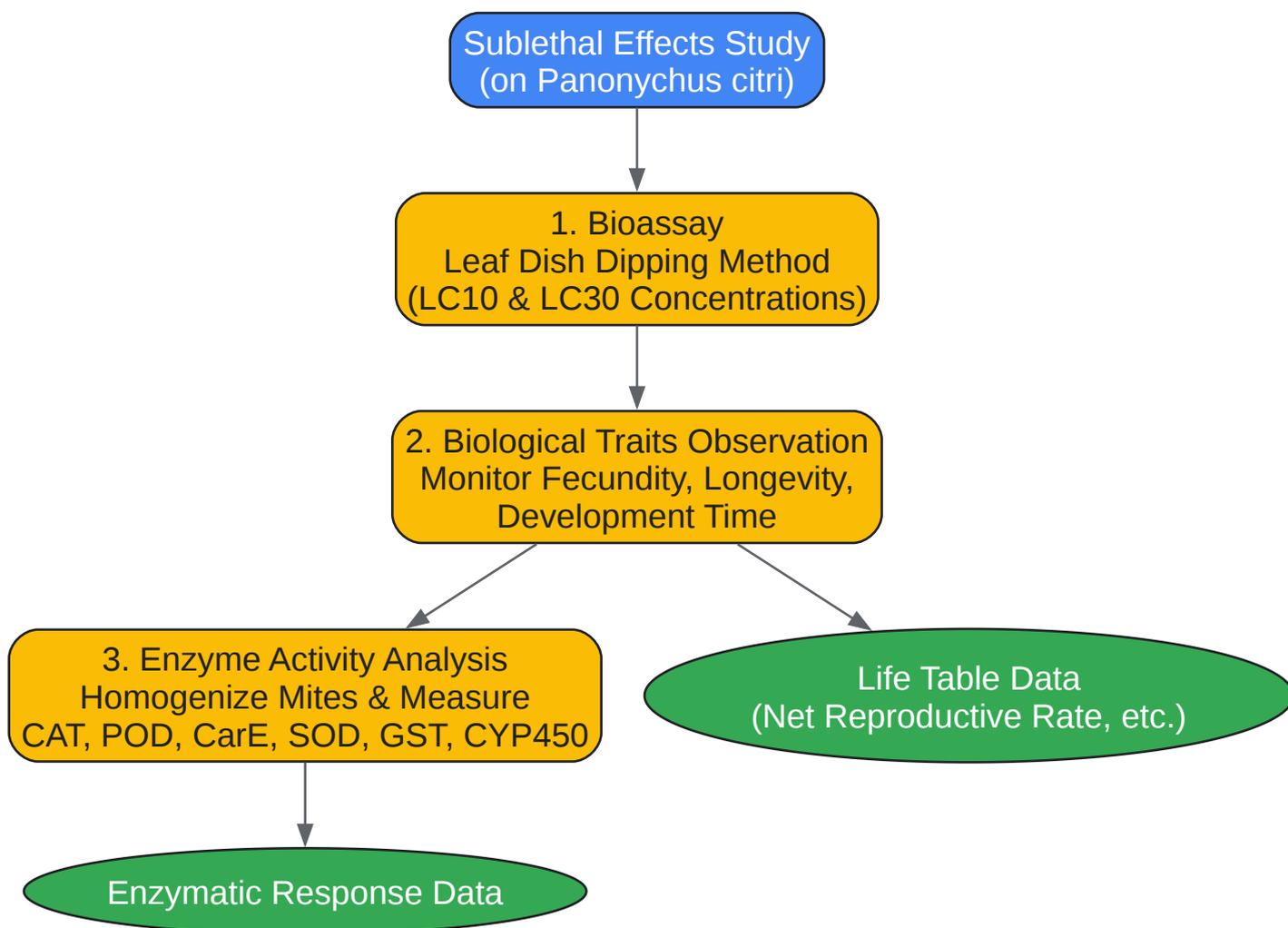
- **Test Guidelines:** Studies are conducted using **OECD (Organisation for Economic Co-operation and Development) Test Guidelines**, which were recently updated in June 2025 [4].
- **Relevant Updated Guidelines:**
 - **Fish, Early-Life Stage Toxicity Test (OECD TG 210)**
 - **Fish Embryo Acute Toxicity (FET) Test (OECD TG 236)**
 - **Aerobic and Anaerobic Transformation in Aquatic Sediment Systems (OECD TG 308)**
- **Data Requirements:** Regulatory dossiers must address effects on birds, mammals, aquatic organisms, honeybees, other non-target arthropods, and soil organisms [1].

Risk Assessment Workflow and Experimental Design

To help visualize the processes discussed, here are diagrams of the regulatory risk assessment and a key experimental methodology.



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Significant Data Gaps and Concerns

The regulatory assessment highlights several data gaps that prevent a complete risk characterization [1]:

- **Metabolite Toxicity:** Toxicological data is missing for key metabolites (D3598, A1530S, and carbamate).
- **Environmental Fate:** The identity and soil absorption of certain soil and water metabolites remain unknown.
- **Exposure Estimates:** Suitable exposure estimates are absent for an aquatic risk assessment of **bifenazate** and its metabolites on ornamentals.
- **Endocrine Disruption:** Further clarification is required to fully assess endocrine-disrupting properties.

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